

# An In-depth Technical Guide to Caffeine Benzoate: Molecular Formula and Weight

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## Compound of Interest

Compound Name: Caffeine benzoate

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This technical guide provides a detailed overview of the molecular formula and weight of **caffeine benzoate**, a compound often utilized in pharmaceuticals for its combined therapeutic effects and modified physicochemical properties.

## Introduction to Caffeine Benzoate

**Caffeine benzoate** is a salt that is formed from the reaction of caffeine, a xanthine alkaloid known for its stimulant properties, and benzoic acid, a simple aromatic carboxylic acid. The formation of this salt modifies the properties of the parent compounds, which can be advantageous in various pharmaceutical formulations. Understanding the precise molecular formula and weight is fundamental for accurate dosage calculations, formulation development, and quality control.

## Molecular Composition and Weight

The molecular characteristics of **caffeine benzoate** are derived directly from its constituent components: caffeine and benzoic acid.

### Caffeine

Caffeine is a central nervous system stimulant. Its chemical formula is  $C_8H_{10}N_4O_2$ .<sup>[1][2][3][4]</sup>

The molar mass of caffeine is 194.19 g/mol.<sup>[1][2]</sup>

## Benzoic Acid

Benzoic acid and its salts are used as food preservatives. The molecular formula for benzoic acid is  $C_7H_6O_2$ .<sup>[5][6][7][8]</sup> It has a molecular weight of 122.12 g/mol.<sup>[5][6][8]</sup>

## Caffeine Benzoate

As a salt, **caffeine benzoate** is a combination of one molecule of caffeine and one molecule of benzoic acid. Therefore, its molecular formula is the sum of the atomic constituents of both molecules.

- Molecular Formula:  $C_{15}H_{16}N_4O_4$
- Molecular Weight: 316.31 g/mol

## Data Presentation

The quantitative data for caffeine, benzoic acid, and **caffeine benzoate** are summarized in the table below for clear comparison.

Compound	Molecular Formula	Molar Mass ( g/mol )
Caffeine	$C_8H_{10}N_4O_2$	194.19 <sup>[1][2]</sup>
Benzoic Acid	$C_7H_6O_2$	122.12 <sup>[5][6][8]</sup>
Caffeine Benzoate	$C_{15}H_{16}N_4O_4$	316.31

## Experimental Protocols

The determination of the molecular weight of **caffeine benzoate** can be achieved through standard analytical techniques such as mass spectrometry.

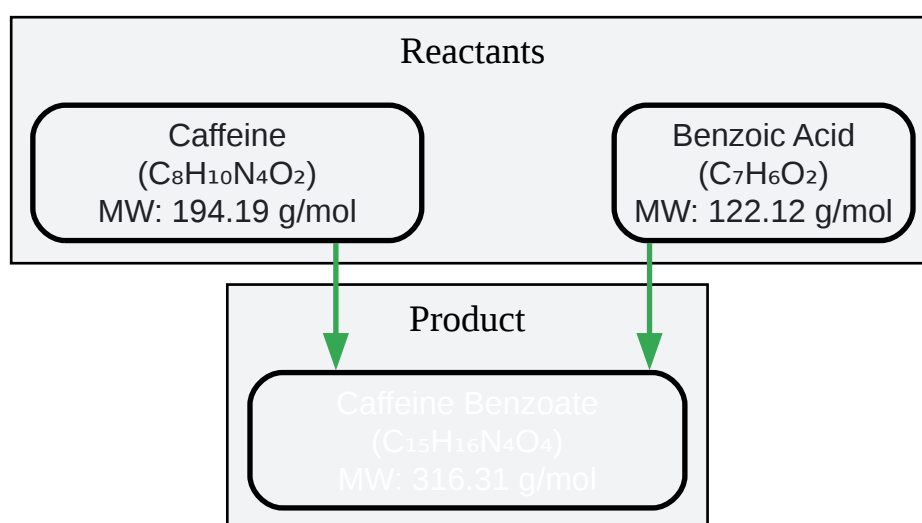
Protocol: Molecular Weight Determination by Mass Spectrometry

- Sample Preparation: A dilute solution of **caffeine benzoate** is prepared in a suitable solvent, such as a mixture of water and methanol.

- Instrumentation: A high-resolution mass spectrometer, such as a time-of-flight (TOF) or Orbitrap mass analyzer, is used.
- Ionization: Electrospray ionization (ESI) is a commonly employed technique for non-volatile and thermally labile molecules like **caffeine benzoate**. The sample solution is introduced into the ESI source, where a high voltage is applied to generate charged droplets.
- Mass Analysis: The ions are then transferred into the mass analyzer, where they are separated based on their mass-to-charge ratio ( $m/z$ ).
- Data Acquisition: The detector records the abundance of ions at each  $m/z$  value, generating a mass spectrum.
- Data Interpretation: The peak in the mass spectrum corresponding to the protonated molecule  $[M+H]^+$  or other adducts is identified. The molecular weight is then calculated from the observed  $m/z$  value. For **caffeine benzoate**, a peak at approximately  $m/z$  317.12 would correspond to the protonated molecule.

## Visualization of Compound Formation

The following diagram illustrates the conceptual formation of **caffeine benzoate** from its constituent molecules.



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Caption: Formation of **Caffeine Benzoate** from Caffeine and Benzoic Acid.

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